

CAS number 13208-98-5 properties and structure

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Compound of Interest

Compound Name:	(3Z)-5-Methyl-1H-indole-2,3-dione 3-oxime
CAS No.:	13208-98-5
Cat. No.:	B082702

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Technical Monograph: 5-Methylisatin 3-Oxime (CAS 13208-98-5)

Executive Summary

5-Methylisatin 3-oxime (CAS 13208-98-5) is a pharmacologically significant derivative of the endogenous indole isatin (1H-indole-2,3-dione). Distinguished by the presence of a methyl group at the C5 position and an oxime moiety at the C3 carbonyl, this compound serves as a critical scaffold in medicinal chemistry. It is primarily investigated for its anticonvulsant properties, exhibiting broad-spectrum activity in preclinical seizure models (Maximal Electroshock [MES] and Pentylenetetrazole [PTZ]). Beyond neurology, its structural versatility makes it a valuable intermediate for synthesizing complex heterocyclic systems, including spiro-indoles and kinase inhibitors.

This guide provides a comprehensive technical analysis of CAS 13208-98-5, covering its physicochemical profile, synthesis protocols, pharmacological mechanisms, and safety standards for research applications.

Chemical Identity & Structural Analysis

The compound belongs to the class of isatin oximes. The introduction of the electron-donating methyl group at C5 and the oxime functionality at C3 significantly alters its electronic properties compared to the parent isatin, enhancing lipophilicity and blood-brain barrier (BBB) permeability.

Attribute	Technical Detail
Chemical Name	5-Methyl-1H-indole-2,3-dione 3-oxime
Synonyms	5-Methylisatin 3-oxime; 5-Methyl-3-hydroxyimino-2-indolinone
CAS Number	13208-98-5
Molecular Formula	C ₉ H ₈ N ₂ O ₂
Molecular Weight	176.17 g/mol
SMILES	<chem>CC1=CC2=C(C=C1)NC(=O)C2=NO</chem>
InChI Key	Predicted: VAJCSPZKMQIAP-UHFFFAOYSA-N
Structural Class	Indole; Isatin derivative; Oxime

Physicochemical Profile

Understanding the physicochemical properties is essential for formulation and assay development. The oxime group introduces hydrogen bond donor/acceptor capabilities, influencing solubility and receptor binding.

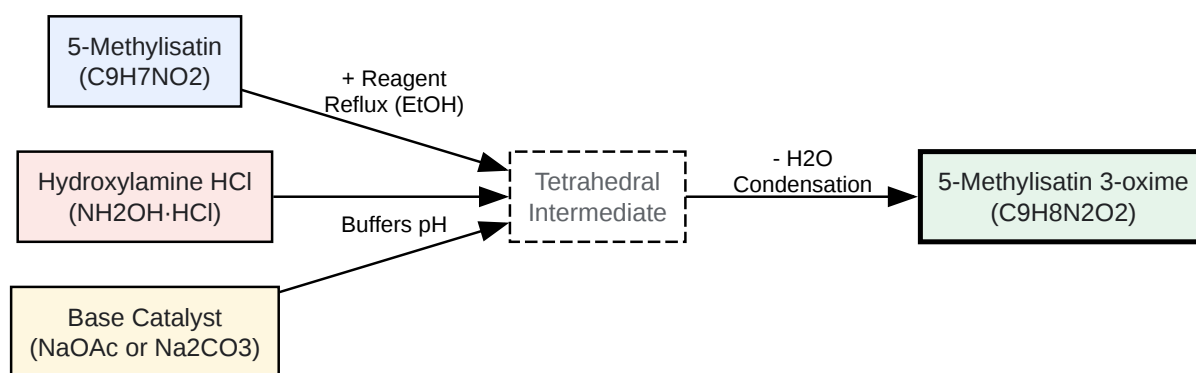
Property	Value / Characteristic	Relevance
Appearance	Yellow to orange crystalline powder	Purity indicator (darkening indicates oxidation).
Melting Point	235–240 °C (Decomposes)	High thermal stability; requires careful melting point determination.
Solubility	Soluble in DMSO, DMF, Ethanol. Sparingly soluble in water.	Stock solutions should be prepared in DMSO/Ethanol.
LogP (Predicted)	~1.2 – 1.5	Moderate lipophilicity; favorable for CNS penetration.
pKa (Oxime)	~10.4	Weakly acidic; stable at physiological pH.
H-Bond Donors	2 (NH, OH)	Critical for binding to receptor active sites (e.g., GABA).

Synthesis & Manufacturing

The synthesis of 5-Methylisatin 3-oxime is a condensation reaction between 5-methylisatin and hydroxylamine hydrochloride. This process is favored for its high yield and operational simplicity.

Reaction Pathway

The carbonyl group at position 3 of the isatin ring is more electrophilic than the amide carbonyl at position 2, allowing for selective oximation.



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Caption: Selective condensation of 5-methylisatin with hydroxylamine to form the 3-oxime derivative.

Laboratory Scale Protocol

- Reagents:
 - 5-Methylisatin (10 mmol, 1.61 g)
 - Hydroxylamine hydrochloride (15 mmol, 1.04 g)
 - Sodium Acetate (15 mmol, 1.23 g) or Sodium Carbonate
 - Solvent: Ethanol (95%) or Ethanol/Water (1:1)
- Procedure:
 - Dissolve 5-methylisatin in warm ethanol (20 mL).
 - Add a solution of hydroxylamine HCl and sodium acetate in water (10 mL) to the reaction flask.
 - Reflux the mixture at 80°C for 2–4 hours. Monitor via TLC (Mobile phase: Chloroform/Methanol 9:1).
 - Cool the reaction mixture to room temperature, then chill on ice. The product will precipitate as yellow crystals.

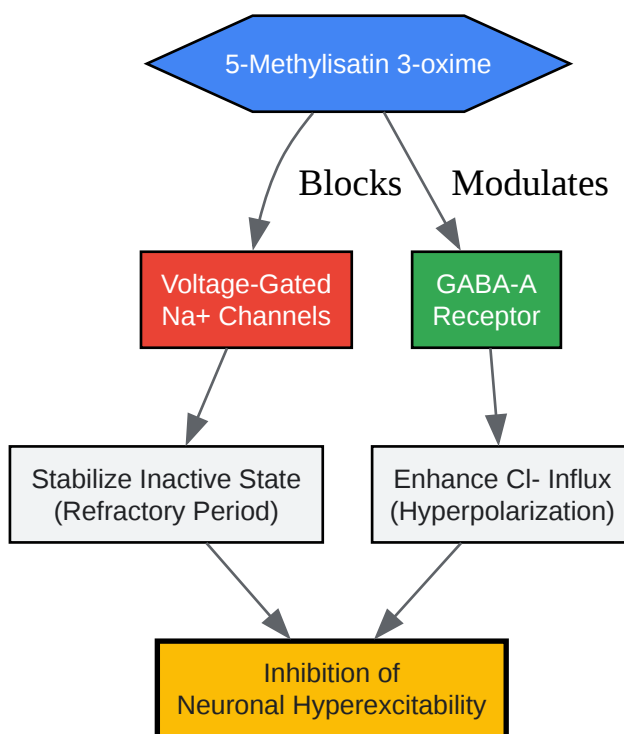
- Filter the solid, wash with cold water (to remove salts) and cold ethanol.
- Purification: Recrystallize from ethanol to obtain analytical grade crystals.
- Yield: Typically 85–95%.

Pharmacology & Mechanism of Action

5-Methylisatin 3-oxime is a "privileged structure" in anticonvulsant drug discovery. Its efficacy is attributed to a multi-modal mechanism of action involving ion channel modulation and neurotransmitter regulation.

Mechanistic Pathways

- Voltage-Gated Sodium Channels (VGSCs): The compound stabilizes the inactive state of Na⁺ channels, preventing repetitive neuronal firing during a seizure event. This mimics the action of phenytoin.
- GABAergic Modulation: It acts as a positive allosteric modulator (PAM) or agonist at the benzodiazepine binding site of the GABA-A receptor, enhancing inhibitory transmission.
- Carbonic Anhydrase Inhibition: Some isatin derivatives weakly inhibit carbonic anhydrase, reducing brain pH and suppressing seizure spread.



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Caption: Dual mechanism of action targeting excitability (Na⁺) and inhibition (GABA) to suppress seizures.

Experimental Protocols for Bioassay

For researchers validating the activity of CAS 13208-98-5, the following standard assays are recommended.

A. Maximal Electroshock Seizure (MES) Test

Validates efficacy against generalized tonic-clonic seizures.[1]

- Subjects: Male albino mice (20–25 g).
- Administration: Administer test compound (suspended in 0.5% CMC) intraperitoneally (i.p.) at doses of 30, 100, 300 mg/kg.[2][3]
- Stimulus: Apply corneal electrical shock (50 mA, 60 Hz, 0.2 s) 30 minutes post-dose.

- Endpoint: Protection is defined as the abolition of the hind limb tonic extensor component of the seizure.

B. Subcutaneous Pentylentetrazole (scPTZ) Test

Validates efficacy against myoclonic/absence seizures.[1]

- Stimulus: Inject PTZ (85 mg/kg, s.c.) into the loose skin of the neck.
- Observation: Monitor for 30 minutes.
- Endpoint: Latency to first clonic seizure and duration of survival.

Safety & Regulatory Information

While 5-Methylisatin 3-oxime is primarily a research chemical, standard safety protocols for organic synthesis intermediates apply.

- GHS Classification:
 - Skin Irritation: Category 2 (H315)
 - Eye Irritation: Category 2A (H319)
 - STOT-SE: Category 3 (Respiratory Irritation, H335)
- Handling: Use in a fume hood. Avoid dust generation. Wear nitrile gloves and safety goggles.
- Storage: Store in a cool, dry place (2–8°C recommended) under inert gas (Argon/Nitrogen) to prevent oxime hydrolysis or oxidation.
- Disposal: Incineration in a chemical waste facility equipped with an afterburner and scrubber.

References

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